

# Technical Whitepaper: (4-Acetyl-2-fluorophenyl)boronic Acid

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: (4-Acetyl-2-fluorophenyl)boronic acid

CAS No.: 1022154-78-4

Cat. No.: B1532630

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Synthesis, Stability, and Cross-Coupling Utility in Drug Discovery

## Executive Summary

**(4-Acetyl-2-fluorophenyl)boronic acid** (CAS 1022154-78-4) is a specialized organoboron reagent critical to modern medicinal chemistry. It serves as a robust building block for introducing the 4-acetyl-2-fluorophenyl pharmacophore—a structural motif often employed to modulate lipophilicity and metabolic stability in kinase inhibitors and receptor antagonists. This guide provides an authoritative technical analysis of its chemical identity, validated synthesis pathways, and optimized cross-coupling protocols.

## Part 1: Chemical Identity & Physical Properties

The precise identification of this compound is essential due to the existence of multiple regioisomers (e.g., 4-acetyl-3-fluorophenylboronic acid). The data below establishes the definitive profile for the 4-acetyl-2-fluoro isomer.

Table 1: Physicochemical Profile

| Property          | Specification                                          |
|-------------------|--------------------------------------------------------|
| Chemical Name     | (4-Acetyl-2-fluorophenyl)boronic acid                  |
| CAS Number        | 1022154-78-4                                           |
| Molecular Formula | C <sub>8</sub> H <sub>8</sub> BFO <sub>3</sub>         |
| Molecular Weight  | 181.96 g/mol                                           |
| Appearance        | Off-white to pale yellow solid                         |
| Solubility        | Soluble in MeOH, DMSO, DMF; sparingly soluble in water |
| SMILES            | <chem>CC(=O)c1ccc(B(O)O)c(F)c1</chem>                  |
| Key Precursor     | 1-(4-Bromo-3-fluorophenyl)ethanone (CAS 304445-49-6)   |

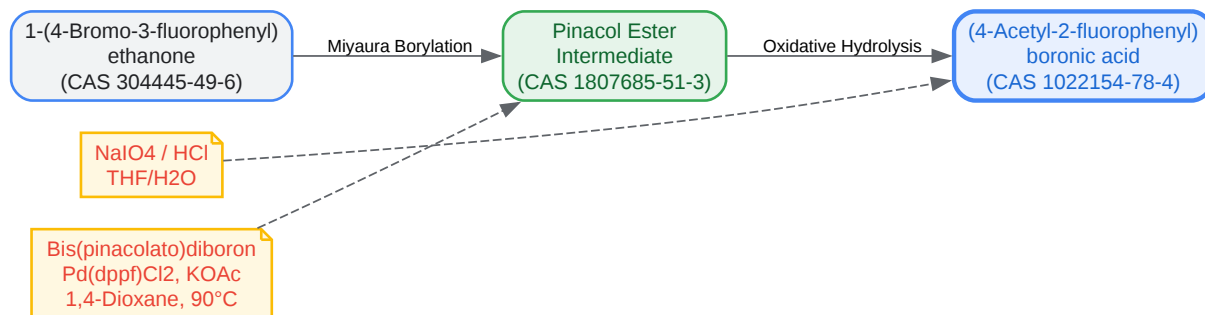
## Part 2: Synthetic Pathway (Expertise & Experience)

The Challenge: Direct lithiation of 4'-fluoroacetophenone is chemically non-viable because the organolithium intermediate attacks the ketone carbonyl, leading to tertiary alcohol side products.

The Solution: The industry-standard "Self-Validating" route utilizes Miyaura Borylation. This palladium-catalyzed method tolerates the sensitive ketone functionality. The synthesis proceeds via the 4-bromo-3-fluoroacetophenone precursor, converting the aryl bromide to a boronate ester, followed by oxidative hydrolysis.

### Validated Synthesis Scheme

The following workflow describes the conversion of 1-(4-Bromo-3-fluorophenyl)ethanone to the target boronic acid.



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Figure 1: Palladium-catalyzed synthesis avoiding ketone side-reactions.

## Part 3: Cross-Coupling Utility (Trustworthiness)

The primary application of CAS 1022154-78-4 is in Suzuki-Miyaura Cross-Coupling. The presence of the ortho-fluorine atom introduces steric and electronic effects that can retard transmetalation. The protocol below uses a high-activity catalyst system to overcome this kinetic barrier.

### Self-Validating Experimental Protocol

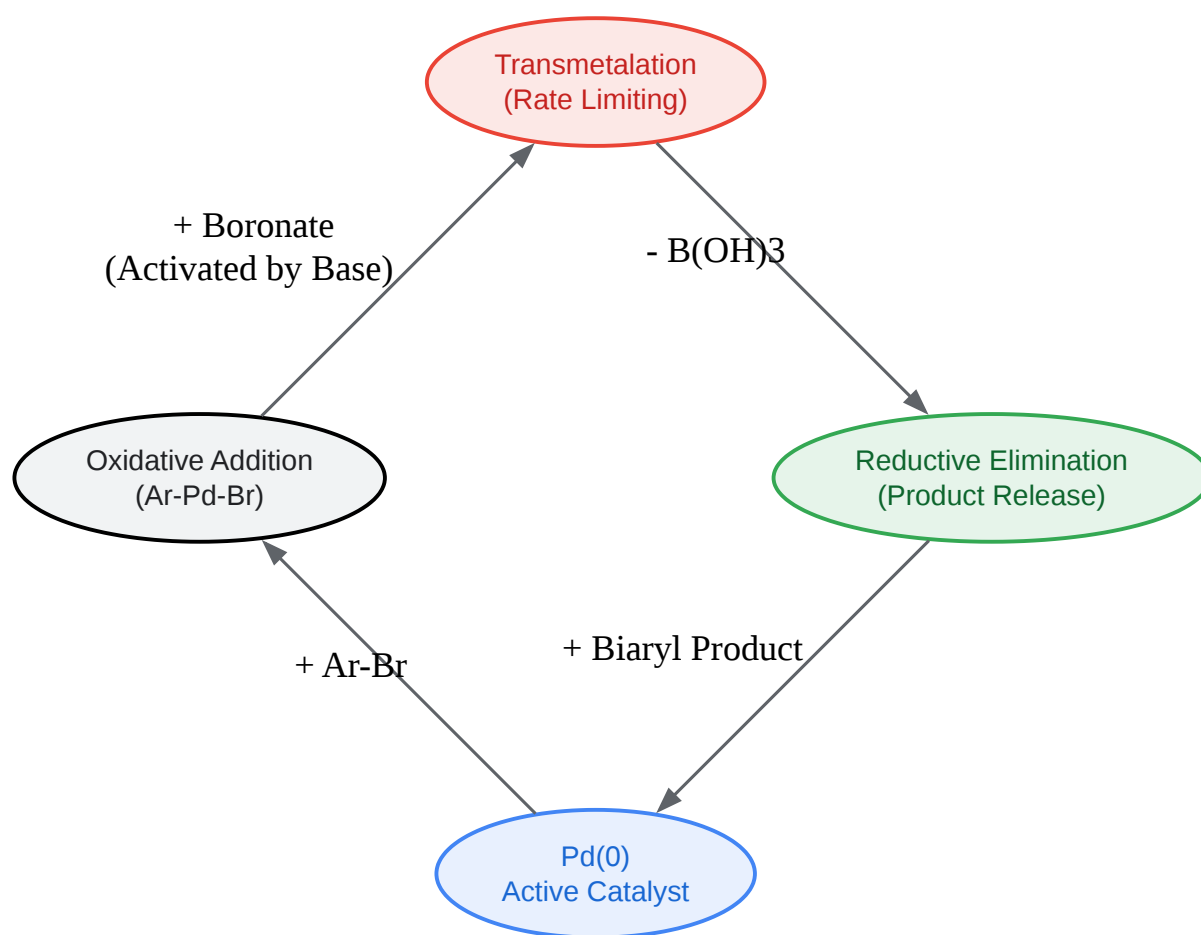
Objective: Coupling **(4-Acetyl-2-fluorophenyl)boronic acid** with an Aryl Bromide (Ar-Br).

- Reagent Loading:
  - In a reaction vial, charge Aryl Bromide (1.0 equiv).
  - Add **(4-Acetyl-2-fluorophenyl)boronic acid** (1.2 equiv).
  - Add Pd(dppf)Cl<sub>2</sub>·CH<sub>2</sub>Cl<sub>2</sub> (0.05 equiv). Note: The dppf ligand prevents dehalogenation of the substrate.
  - Add K<sub>2</sub>CO<sub>3</sub> (2.0 equiv).
- Solvent System:

- Add a degassed mixture of 1,4-Dioxane/Water (4:1 v/v).
- Validation Check: The presence of water is strictly required to activate the boronic acid via the formation of a hydroxyboronate species  $[\text{Ar-B}(\text{OH})_3]^-$ .
- Reaction Conditions:
  - Seal the vial and heat to 90°C for 4–12 hours.
  - Monitoring: Monitor via LC-MS. The target mass should be  $M(\text{product}) + \text{H}^+$ .
- Workup:
  - Cool to room temperature.[\[1\]](#) Dilute with EtOAc.
  - Wash with brine, dry over  $\text{Na}_2\text{SO}_4$ , and concentrate.
  - Purify via silica gel chromatography.

## Catalytic Cycle Visualization

Understanding the cycle ensures troubleshooting capability. The Transmetalation step is the critical bottleneck for this ortho-substituted boronic acid.



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Figure 2: The Suzuki-Miyaura catalytic cycle highlighting the critical Transmetalation step.

## Part 4: Handling & Stability

**Boroxine Formation:** Like most boronic acids, CAS 1022154-78-4 exists in equilibrium with its cyclic trimeric anhydride (boroxine).<sup>[2][1][3]</sup>

- **Observation:** NMR spectra in  $\text{CDCl}_3$  may show broadened peaks due to this equilibrium.
- **Correction:** Add a drop of  $\text{D}_2\text{O}$  to the NMR tube to shift the equilibrium entirely to the monomeric acid species for clear characterization.
- **Storage:** Store at  $2-8^\circ\text{C}$ . Keep container tightly sealed to prevent varying hydration states, which complicates stoichiometric calculations.

## References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 3702122, 4-Acetylphenylboronic acid (Isomer Reference). Retrieved from [[Link](#)]
- Miyaura, N., & Suzuki, A. (1995). Palladium-Catalyzed Cross-Coupling Reactions of Organoboron Compounds. Chemical Reviews. [4] (Foundational Protocol Reference).

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## Sources

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Phone: (601) 213-4426

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